

# What are the physical properties of N,N-Dipropylacetamide

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## Compound of Interest

Compound Name: *N,N-Dipropylacetamide*

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## An In-depth Technical Guide to the Physical Properties of **N,N-Dipropylacetamide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **N,N-Dipropylacetamide**, a valuable compound in various research and development applications. The information is presented in a structured format to facilitate easy access and comparison, with detailed experimental protocols for the determination of these properties.

## Core Physical Properties

**N,N-Dipropylacetamide** is a colorless to pale yellow liquid with a mild odor.<sup>[1]</sup> It is an organic compound characterized by its amide functional group, where a carbonyl group is bonded to a nitrogen atom that is further substituted with two propyl groups.<sup>[1]</sup>

## Quantitative Data Summary

The key physical properties of **N,N-Dipropylacetamide** are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO	[2][3]
Molecular Weight	143.23 g/mol	[2][4]
Boiling Point	87 °C at 6 mmHg	
Density	0.89 g/cm <sup>3</sup>	
Refractive Index (n <sub>D</sub> )	1.4425 - 1.4445	
Flash Point	88 °C	
Solubility	Soluble in organic solvents.	[1]
Appearance	Colorless to pale yellow liquid.	[1]

## Experimental Protocols for Property Determination

This section details the standard experimental methodologies for determining the key physical properties of liquid organic compounds like **N,N-Dipropylacetamide**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, a distillation method or the Thiele tube method can be employed.[5]

Protocol: Distillation Method[5][6]

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** Place a measured volume of **N,N-Dipropylacetamide** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle or a sand bath.
- **Temperature Reading:** Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with

the boiling liquid.

- **Data Recording:** The temperature at which the liquid consistently condenses and collects in the receiving flask is recorded as the boiling point. The atmospheric pressure should also be recorded.

## Determination of Density

Density is the mass per unit volume of a substance. For liquids, this can be accurately measured using a pycnometer or a digital density meter.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Protocol: Pycnometer Method[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Cleaning and Calibration:** Thoroughly clean and dry a pycnometer of a known volume. Determine the mass of the empty pycnometer using an analytical balance.
- **Sample Filling:** Fill the pycnometer with **N,N-Dipropylacetamide**, ensuring no air bubbles are trapped. The temperature of the liquid should be controlled and recorded.
- **Mass Measurement:** Weigh the filled pycnometer.
- **Calculation:** The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus the mass of the empty pycnometer) by the known volume of the pycnometer.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be measured using a refractometer.

Protocol: Abbe Refractometer Method[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** Place a few drops of **N,N-Dipropylacetamide** onto the prism of the refractometer.

- **Measurement:** Close the prism and allow the sample to spread into a thin film. Look through the eyepiece and adjust the controls until the boundary between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value directly from the instrument's scale. The temperature at which the measurement is made should be recorded as the refractive index is temperature-dependent.

## Determination of Solubility

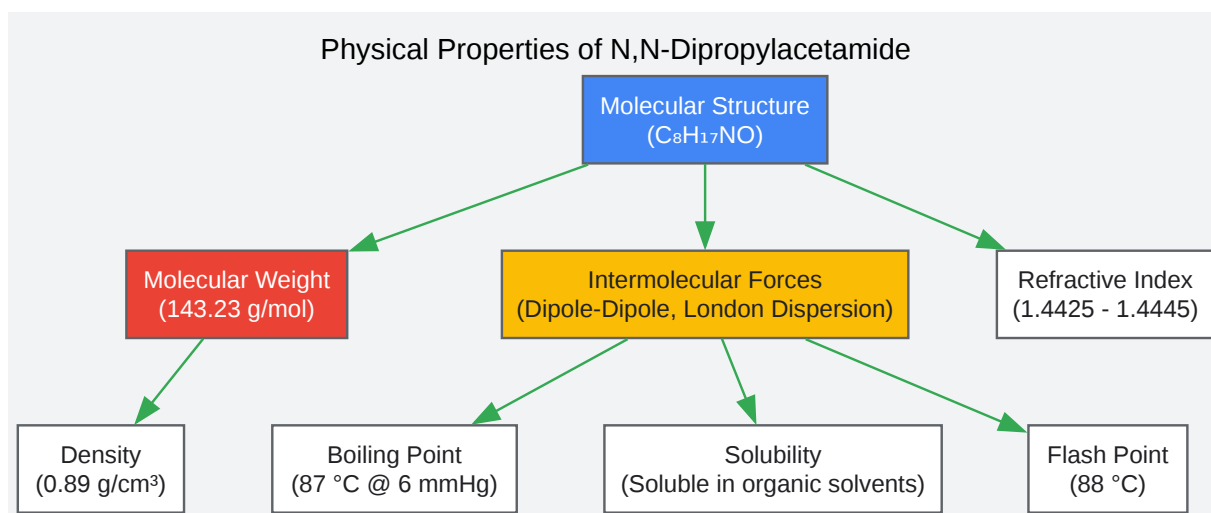
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The OECD Guideline 105 provides standard methods for determining the water solubility of chemicals.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Protocol: Flask Method (for solubilities  $> 10^{-2}$  g/L)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- **Sample Preparation:** Add an excess amount of **N,N-Dipropylacetamide** to a known volume of the solvent (e.g., water, ethanol) in a flask.
- **Equilibration:** Stopper the flask and agitate it at a constant temperature for a sufficient period to reach equilibrium. This may take 24 hours or more.
- **Phase Separation:** Allow the mixture to stand to separate the undissolved solute from the solution. If necessary, centrifuge or filter the sample.
- **Concentration Analysis:** Determine the concentration of **N,N-Dipropylacetamide** in the clear supernatant using a suitable analytical method (e.g., gas chromatography, HPLC). This concentration represents the solubility of the compound in that solvent at the given temperature.

## Logical Relationship of Physical Properties

The physical properties of a compound are interconnected and provide a comprehensive understanding of its nature. The following diagram illustrates the hierarchical relationship of the key physical properties discussed.



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Relationship between molecular characteristics and physical properties.

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